

Lipidomics Analysis of Phytosphingosine 1-Phosphate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Phytosphingosine 1-phosphate*

Cat. No.: *B029696*

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Introduction

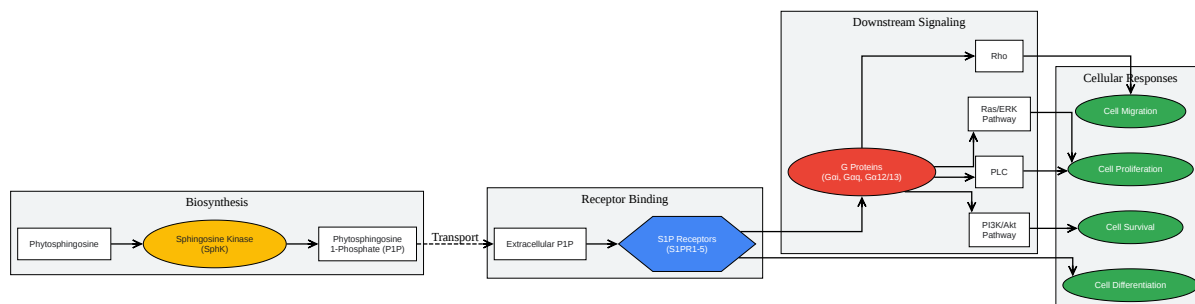
Phytosphingosine 1-phosphate (P1P) is a bioactive sphingolipid that plays a crucial role in a variety of cellular processes, including cell differentiation, proliferation, and survival. As a structural analog of the well-studied sphingosine 1-phosphate (S1P), P1P acts as a signaling molecule by interacting with S1P receptors (S1PRs). Its presence and concentration in biological matrices, particularly the skin, are of growing interest in dermatology, cosmetology, and drug development for its potential therapeutic applications, including anti-aging and anti-inflammatory effects.

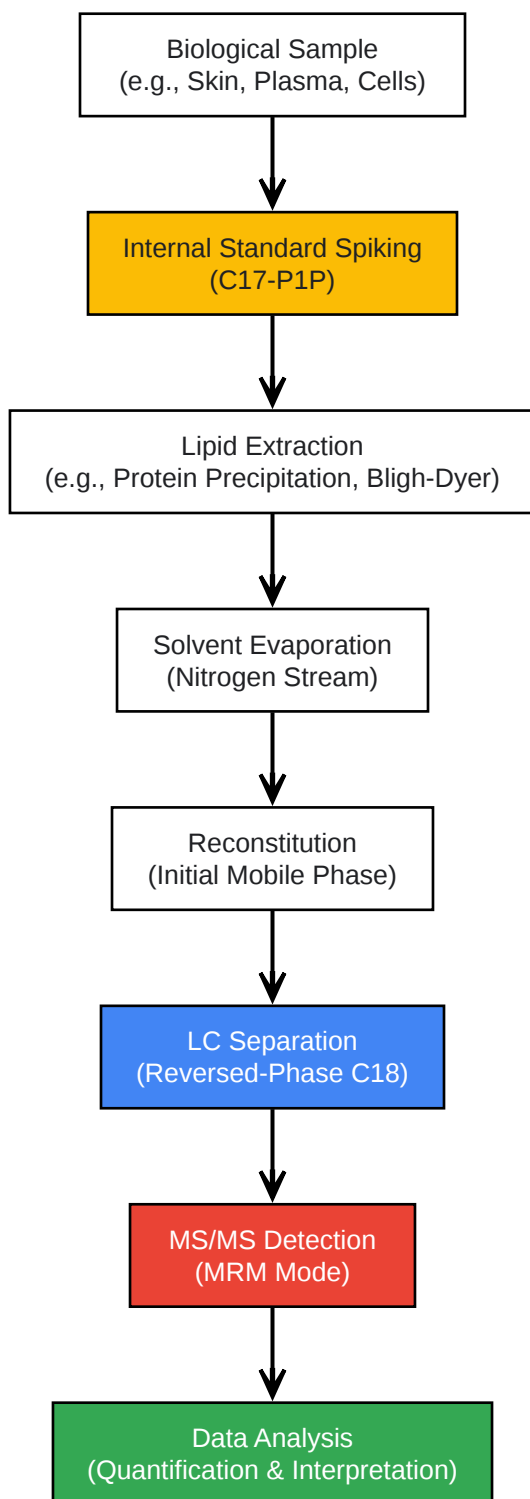
This document provides detailed application notes and protocols for the lipidomics analysis of P1P, with a focus on quantitative analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Signaling Pathway of Phytosphingosine 1-Phosphate

P1P is generated from phytosphingosine through the action of sphingosine kinases. It exerts its biological effects primarily by binding to the five known S1P receptors (S1PR1-5), which are G protein-coupled receptors. Notably, P1P has been shown to have a high affinity for the S1P4 receptor. The activation of these receptors by P1P initiates a cascade of downstream signaling

events that regulate various cellular functions. For instance, in human dermal fibroblasts, P1P has been observed to act synergistically with epidermal growth factor (EGF) to promote the expression of p-ERK and p-AKT, key proteins in cell proliferation and survival pathways.[1][2]





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References

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- 2. Phytosphingosine-1-phosphate and epidermal growth factor synergistically restore extracellular matrix in human dermal fibroblasts in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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